

A Comprehensive Spectroscopic Analysis of N-allyl-1-phenylethylamine

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Compound of Interest

Compound Name: (1-Phenylethyl)(prop-2-EN-1-
YL)amine

CAS No.: 66896-61-5

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Prepared for: Researchers, Scientists, and Drug Development Professionals Prepared by:
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Abstract

N-allyl-1-phenylethylamine is a chiral secondary amine incorporating a phenylethyl scaffold and an allyl group. Its structural complexity and chirality necessitate unambiguous characterization, which is paramount in fields like asymmetric synthesis, medicinal chemistry, and materials science. This guide provides a comprehensive analysis of the key spectroscopic data—Infrared (IR), Nuclear Magnetic Resonance (^1H and ^{13}C NMR), and Mass Spectrometry (MS)—used to elucidate and confirm the structure of N-allyl-1-phenylethylamine. We delve into the theoretical underpinnings of the expected spectral features, present predicted data based on established principles, and provide detailed, field-proven protocols for data acquisition. This document is designed to serve as a practical reference for researchers requiring robust analytical characterization of this and structurally related compounds.

Molecular Structure and Key Analytical Moieties

To effectively interpret the spectroscopic data, it is essential to first deconstruct the molecule into its constituent functional groups and proton/carbon environments. N-allyl-1-phenylethylamine ($C_{11}H_{15}N$) possesses a secondary amine, a chiral benzylic center, a monosubstituted phenyl ring, and a terminal allyl group. Each of these features gives rise to characteristic spectroscopic signals.

Figure 1: Chemical structure of N-allyl-1-phenylethylamine highlighting key carbon atoms.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The analysis of N-allyl-1-phenylethylamine relies on identifying the characteristic vibrational frequencies for its secondary amine, aromatic, and alkene moieties.

Interpretation of Key IR Absorptions

The expected IR spectrum is a composite of signals from its distinct parts:

- **N-H Stretch:** As a secondary amine (R_2NH), a single, characteristically weak to medium absorption band is expected in the $3300\text{--}3350\text{ cm}^{-1}$ region.[1][2][3] This distinguishes it from primary amines, which show two bands (symmetric and asymmetric stretches) in this region, and tertiary amines, which show none.[3][4][5]
- **Aromatic C-H Stretch:** The sp^2 C-H bonds of the phenyl ring will produce one or more sharp, medium-intensity bands just above 3000 cm^{-1} (typically $3030\text{--}3100\text{ cm}^{-1}$).[6]
- **Alkenyl C-H Stretch:** The sp^2 C-H bonds of the allyl group's vinyl moiety ($=CH$ and $=CH_2$) will also absorb just above 3000 cm^{-1} , often around 3080 cm^{-1} . [6][7]
- **Aliphatic C-H Stretch:** The sp^3 C-H bonds of the methyl (CH_3), methine (CH), and allyl methylene (CH_2) groups will show medium to strong, sharp absorptions just below 3000 cm^{-1} (typically $2850\text{--}2980\text{ cm}^{-1}$).
- **C=C Stretches:** Two distinct absorptions are expected in this region. The C=C double bond of the allyl group gives a medium-intensity band around 1645 cm^{-1} . [7][8] The phenyl ring gives characteristic C=C stretching bands in the $1450\text{--}1600\text{ cm}^{-1}$ region.

- N-H Bend & Wag: A broad, strong band due to N-H wagging may be observed in the 665-910 cm^{-1} range for primary and secondary amines.[1]
- C-N Stretch: The stretching vibration for the C-N bond of an aromatic amine typically appears as a strong band between 1250-1335 cm^{-1} . [1]

Data Summary: Predicted IR Absorptions

Frequency Range (cm^{-1})	Vibration Type	Functional Group	Expected Intensity
3350 - 3310	N-H Stretch	Secondary Amine	Weak to Medium
3100 - 3030	sp^2 C-H Stretch	Aromatic	Medium, Sharp
3080 - 3010	sp^2 C-H Stretch	Alkene	Medium, Sharp
2980 - 2850	sp^3 C-H Stretch	Alkane (CH, CH_2 , CH_3)	Strong, Sharp
1650 - 1640	C=C Stretch	Alkene (Allyl)	Medium
1600, 1495, 1450	C=C Ring Stretches	Aromatic	Medium to Weak
1335 - 1250	C-N Stretch	Aromatic Amine	Strong
990 & 910	=C-H Out-of-Plane Bend	Monosubst. Alkene	Strong
750 & 700	C-H Out-of-Plane Bend	Monosubst. Benzene	Strong

Experimental Protocol: FTIR Spectroscopy

- Sample Preparation: For a liquid sample like N-allyl-1-phenylethylamine, the simplest and most common method is to acquire the spectrum "neat." Place one small drop of the purified amine between two polished sodium chloride (NaCl) or potassium bromide (KBr) salt plates. Gently press the plates together to create a thin capillary film.
- Instrument Setup: Place the salt plates in the spectrometer's sample holder.

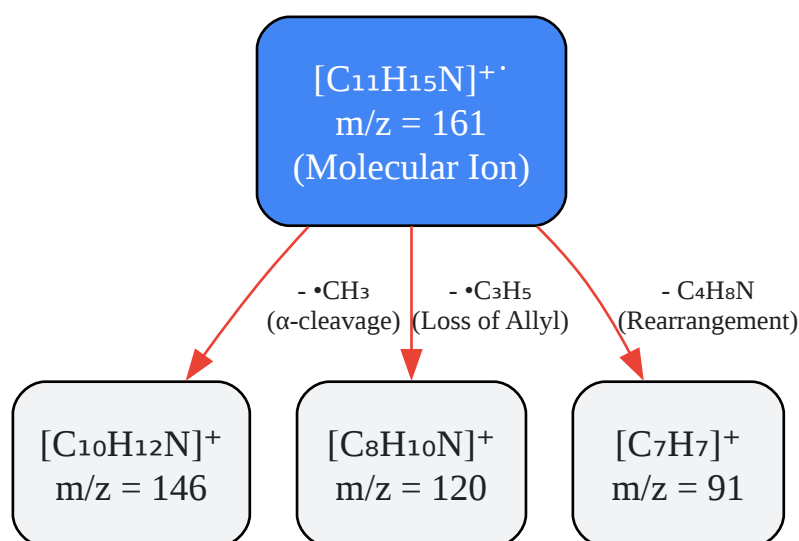
- **Background Collection:** Run a background scan with no sample in the beam path. This is crucial to subtract the spectral contributions of atmospheric CO₂ and water vapor.
- **Sample Analysis:** Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance plot.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. For N-allyl-1-phenylethylamine, ¹H and ¹³C NMR are essential for confirming connectivity and stereochemical environment.

¹H NMR Spectroscopy

Causality in Proton Environments: The chemical shift of each proton is dictated by its local electronic environment. Electronegative atoms like nitrogen deshield adjacent protons, shifting them downfield. Aromatic rings induce a powerful anisotropic effect, significantly deshielding protons attached directly to the ring. Protons on sp² carbons (alkenes) are also found further downfield than those on sp³ carbons.



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Figure 3: Predicted major fragmentation pathways for N-allyl-1-phenylethylamine in MS.

Experimental Protocol: ESI-MS

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile, often with a small amount of formic acid (0.1%) to promote protonation ($[M+H]^+$, m/z 162).
- **Infusion:** The solution is infused into the electrospray ionization (ESI) source at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$) using a syringe pump.
- **Ionization:** A high voltage is applied to the infusion needle, creating a fine spray of charged droplets. As the solvent evaporates, the analyte molecules become charged ions in the gas phase.
- **Mass Analysis:** The ions are guided into the mass analyzer (e.g., quadrupole, time-of-flight), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and the signal is processed to generate the mass spectrum.

Summary and Conclusion

The structural confirmation of N-allyl-1-phenylethylamine is reliably achieved through a combination of spectroscopic techniques. IR spectroscopy confirms the presence of the key secondary amine, aromatic, and alkene functional groups. ^1H and ^{13}C NMR spectroscopy provide a detailed map of the carbon-hydrogen framework, allowing for unambiguous assignment of every atom in the molecule. Finally, mass spectrometry confirms the molecular weight via the molecular ion peak and provides further structural evidence through predictable fragmentation patterns consistent with the proposed structure. The protocols and interpretive guidance provided herein constitute a robust framework for the analytical validation of this compound in any research or development setting.

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